

Thiophen-3-ylmethanamine hydrochloride molecular weight

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Compound of Interest

Compound Name: Thiophen-3-ylmethanamine hydrochloride

Cat. No.: B055399

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An In-Depth Technical Guide to the Molecular Weight of **Thiophen-3-ylmethanamine Hydrochloride**

Abstract

This technical guide provides a comprehensive analysis of **Thiophen-3-ylmethanamine hydrochloride** (CAS No: 115132-84-8), a critical building block in modern pharmaceutical research and drug development. The primary focus of this document is the precise determination and verification of its molecular weight. We will delve into the theoretical calculations, present detailed, field-proven experimental protocols for mass spectrometry and elemental analysis, and discuss the interpretation of the resulting data. This guide is intended for researchers, analytical scientists, and drug development professionals who require a robust understanding of how to characterize this and similar chemical entities, ensuring the integrity and reproducibility of their scientific endeavors.

Introduction: The Significance of a Thiophene Building Block

Thiophene and its derivatives are foundational heterocyclic compounds in medicinal chemistry, recognized for their electron-rich nature and bioisosteric properties that facilitate interactions with diverse biological targets.^[1] **Thiophen-3-ylmethanamine hydrochloride**, in particular, serves as a key intermediate and versatile building block in the synthesis of novel therapeutic

agents, including potential influenza virus fusion inhibitors and components for protein degraders.^{[2][3]} The precise molecular weight of such a precursor is not merely a physical constant; it is the cornerstone of all quantitative aspects of research and development. Accurate molecular weight is indispensable for calculating reaction stoichiometry, ensuring purity, fulfilling regulatory requirements, and ultimately, guaranteeing the identity of the synthesized compound.

Core Physicochemical Properties

The foundational identity of **Thiophen-3-ylmethanamine hydrochloride** is defined by its molecular formula and the corresponding molecular weight. These values are the theoretical benchmarks against which all experimental data must be validated.

Property	Value	Source
Chemical Name	Thiophen-3-ylmethanamine hydrochloride	[2]
CAS Number	115132-84-8	[2] [4]
Molecular Formula	C ₅ H ₈ CINS	[2] [5]
Molecular Weight	149.64 g/mol	[2] [5]
Synonyms	(Thiophen-3-yl)methylammonium chloride	[6]
Typical Purity	≥98%	[2]

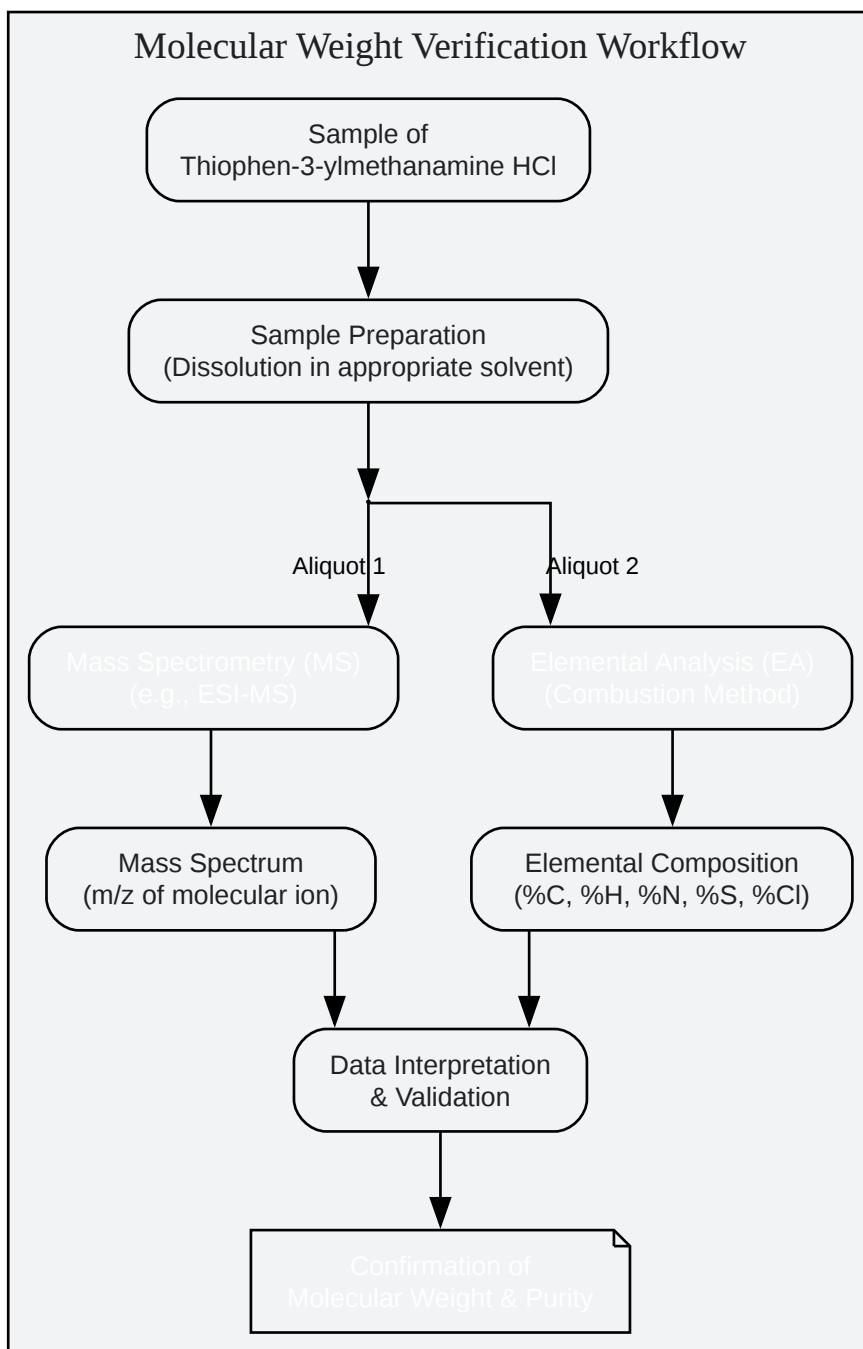
Methodologies for Molecular Weight Verification

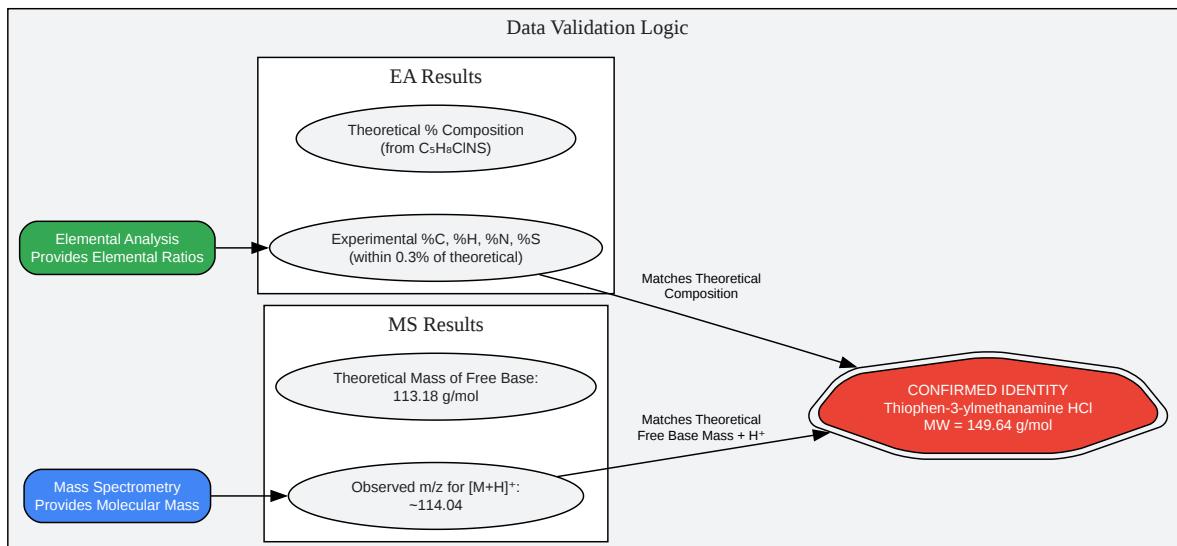
While the theoretical molecular weight is calculated from the molecular formula, experimental verification is essential to confirm the identity and purity of a sample. The two primary, complementary techniques for this purpose are Mass Spectrometry and Elemental Analysis.

- Mass Spectrometry (MS): This powerful analytical technique measures the mass-to-charge ratio (m/z) of ionized molecules. For a compound like **Thiophen-3-ylmethanamine hydrochloride**, soft ionization techniques such as Electrospray Ionization (ESI) are typically

used to observe the molecular ion with minimal fragmentation, directly confirming the molecular mass of the free base.

- Elemental Analysis (EA): This technique, often referred to as CHNX analysis, determines the mass fractions of carbon, hydrogen, nitrogen, and heteroatoms (in this case, sulfur and chlorine).^[7] The resulting percentage composition is used to derive the empirical formula, which, when combined with the molecular weight from MS, confirms the molecular formula. [\[8\]](#)[\[9\]](#)[\[10\]](#)





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